

BnO-PEG5-Boc: An In-depth Technical Guide for Peptide Synthesis

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Compound of Interest

Compound Name: BnO-PEG5-Boc

Cat. No.: B606036

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BnO-PEG5-Boc is a heterobifunctional linker molecule widely employed in the field of chemical biology and drug discovery. It features a polyethylene glycol (PEG) spacer of five ethylene glycol units, affording increased hydrophilicity and biocompatibility to the target molecule. One terminus is protected by a tert-butyloxycarbonyl (Boc) group, a common acid-labile protecting group in peptide synthesis, while the other is capped with a benzyl ether (BnO) group. This compound is particularly valuable as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).^[1] In peptide synthesis, it can be incorporated to introduce a flexible and hydrophilic spacer within a peptide sequence.

This guide provides a comprehensive overview of **BnO-PEG5-Boc**, including its chemical properties, detailed experimental protocols for its use in solid-phase peptide synthesis (SPPS), and relevant data for researchers.

Chemical Properties and Handling

A clear understanding of the chemical properties of **BnO-PEG5-Boc** is crucial for its successful application.

| Property | Value | Reference |
|--------------------|--------------------------------------------------------|-----------|
| Molecular Formula | C ₂₃ H ₃₇ NO ₈ | N/A |
| Molecular Weight | 455.54 g/mol | N/A |
| Appearance | Colorless to light yellow oil | N/A |
| Storage Conditions | Store at -20°C, keep dry | N/A |
| Solubility | Soluble in DCM, DMF, and other common organic solvents | N/A |

Application in Solid-Phase Peptide Synthesis (SPPS)

BnO-PEG5-Boc can be incorporated into a peptide sequence on a solid support using standard peptide coupling methodologies. The following sections outline a general protocol for its use in a typical Boc-SPPS workflow.

Diagram of Boc-SPPS Workflow for BnO-PEG5-Boc Incorporation



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Caption: General workflow for the incorporation of **BnO-PEG5-Boc** in Boc-SPPS.

Experimental Protocols

The following protocols are generalized procedures and may require optimization based on the specific peptide sequence and solid support used.

1. Materials and Reagents

- **BnO-PEG5-Boc**
- Pre-loaded resin (e.g., Merrifield or PAM resin with the first amino acid)
- Boc-protected amino acids
- Dichloromethane (DCM), peptide synthesis grade
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIPEA)
- O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- Piperidine (for Fmoc SPPS)
- Cleavage cocktail (e.g., HF/anisole or TFMSA/TFA/DCM)
- Diethyl ether, cold
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade

2. Resin Preparation and Swelling

- Place the desired amount of pre-loaded resin in a solid-phase synthesis vessel.
- Add DCM to swell the resin for 30 minutes.
- Drain the DCM.

3. Boc Deprotection

- Add a solution of 50% TFA in DCM to the resin.

- Agitate for 2 minutes.
- Drain the solution.
- Add a fresh solution of 50% TFA in DCM and agitate for 20-30 minutes.
- Drain the solution and wash the resin thoroughly with DCM (3x) and DMF (3x).

4. Coupling of **BnO-PEG5-Boc**

- In a separate vial, dissolve **BnO-PEG5-Boc** (1.5-2 equivalents relative to resin loading) and HBTU (1.5-2 equivalents) in DMF.
- Add DIPEA (3-4 equivalents) to the activation mixture and let it stand for 2-5 minutes.
- Add the activated **BnO-PEG5-Boc** solution to the resin.
- Agitate the reaction mixture for 1-2 hours at room temperature.
- Monitor the coupling reaction using a qualitative ninhydrin test. A negative test (beads remain colorless) indicates complete coupling.
- Once the reaction is complete, drain the coupling solution and wash the resin with DMF (3x) and DCM (3x).

5. Peptide Chain Elongation

Repeat the deprotection (Step 3) and coupling (Step 4, using the next Boc-protected amino acid) cycles for each subsequent amino acid in the desired sequence.

6. Final Cleavage and Deprotection

- After the final coupling and deprotection step, wash the resin thoroughly with DCM and dry it under vacuum.
- Carefully add the cleavage cocktail (e.g., 90% HF, 10% anisole) to the resin in a specialized HF cleavage apparatus.

- Stir the mixture at 0°C for 1-2 hours.
- Evaporate the HF under a stream of nitrogen.
- Wash the resin with cold diethyl ether to precipitate the crude peptide.
- Collect the peptide by filtration or centrifugation.

7. Purification

- Dissolve the crude peptide in a minimal amount of a suitable solvent (e.g., ACN/water mixture).
- Purify the peptide by reverse-phase high-performance liquid chromatography (RP-HPLC) using a suitable C18 column and a gradient of water and acetonitrile containing 0.1% TFA.
- Collect the fractions containing the desired peptide and confirm the purity and identity by analytical HPLC and mass spectrometry.
- Lyophilize the pure fractions to obtain the final peptide product.

Data Presentation

The following tables provide representative data that may be obtained during the synthesis and characterization of a peptide containing **BnO-PEG5-Boc**. Note: This is example data and actual results will vary.

Table 1: Representative Coupling Efficiency

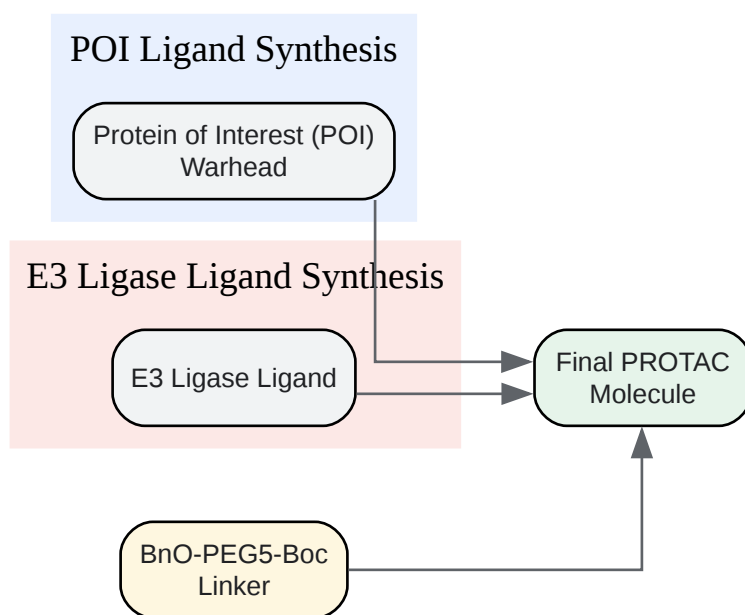
| Coupling Step | Reagent | Time (h) | Ninhydrin Test Result | Estimated Efficiency |
|---------------|------------|----------|-----------------------|----------------------|
| BnO-PEG5-Boc | HBTU/DIPEA | 2 | Negative | >99% |
| Boc-Ala-OH | HBTU/DIPEA | 1.5 | Negative | >99% |
| Boc-Leu-OH | HBTU/DIPEA | 1.5 | Negative | >99% |

Table 2: Representative Yield and Purity Data

| Peptide Sequence | Crude Yield (mg) | Purity after Cleavage (%) | Purified Yield (mg) | Final Purity (%) |
|---------------------------------------|------------------|---------------------------|---------------------|------------------|
| Ac-Ala-Leu-(BnO-PEG5)-NH ₂ | 85 | 75 | 55 | >98% |

PROTAC Synthesis Workflow

BnO-PEG5-Boc is a key building block for PROTACs. The following diagram illustrates its role in connecting a warhead for the protein of interest (POI) and a ligand for an E3 ligase.



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Caption: Conceptual diagram of PROTAC assembly using **BnO-PEG5-Boc** as a linker.

Conclusion

BnO-PEG5-Boc is a versatile and valuable tool for researchers in peptide synthesis and drug discovery. Its hydrophilic PEG spacer can improve the solubility and pharmacokinetic properties of peptides and other biomolecules. The presence of the Boc protecting group makes it readily compatible with standard solid-phase peptide synthesis protocols. This guide provides a foundational understanding and practical protocols to facilitate the successful

application of **BnO-PEG5-Boc** in the laboratory. It is important to note that the provided protocols are general and may require optimization for specific applications.

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References

- 1. medchemexpress.com [medchemexpress.com]
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